

Application Notes: C.I. Acid Brown 75 as a Staining Agent in Microscopy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid brown 75

Cat. No.: B14471230

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Introduction

C.I. Acid Brown 75, a trisazo anionic dye, is a synthetic colorant traditionally utilized in the textile and leather industries for dyeing materials such as wool, polyamide, and paper.^{[1][2]} Its chemical structure, characterized by multiple azo bonds ($-N=N-$), places it within the broad category of azo dyes.^[1] While azo dyes are a diverse class of compounds with some members being widely used in biological staining, there is currently a notable lack of documented applications or established protocols for the specific use of **C.I. Acid Brown 75** as a staining agent in microscopy for biological tissues.

These application notes aim to provide a comprehensive overview of the known properties of **C.I. Acid Brown 75** and to present a generalized, exploratory protocol for its potential application in histological staining. The provided methodologies are based on the general principles of acidic dye staining and would require significant optimization and validation for any specific research application.

Chemical and Physical Properties

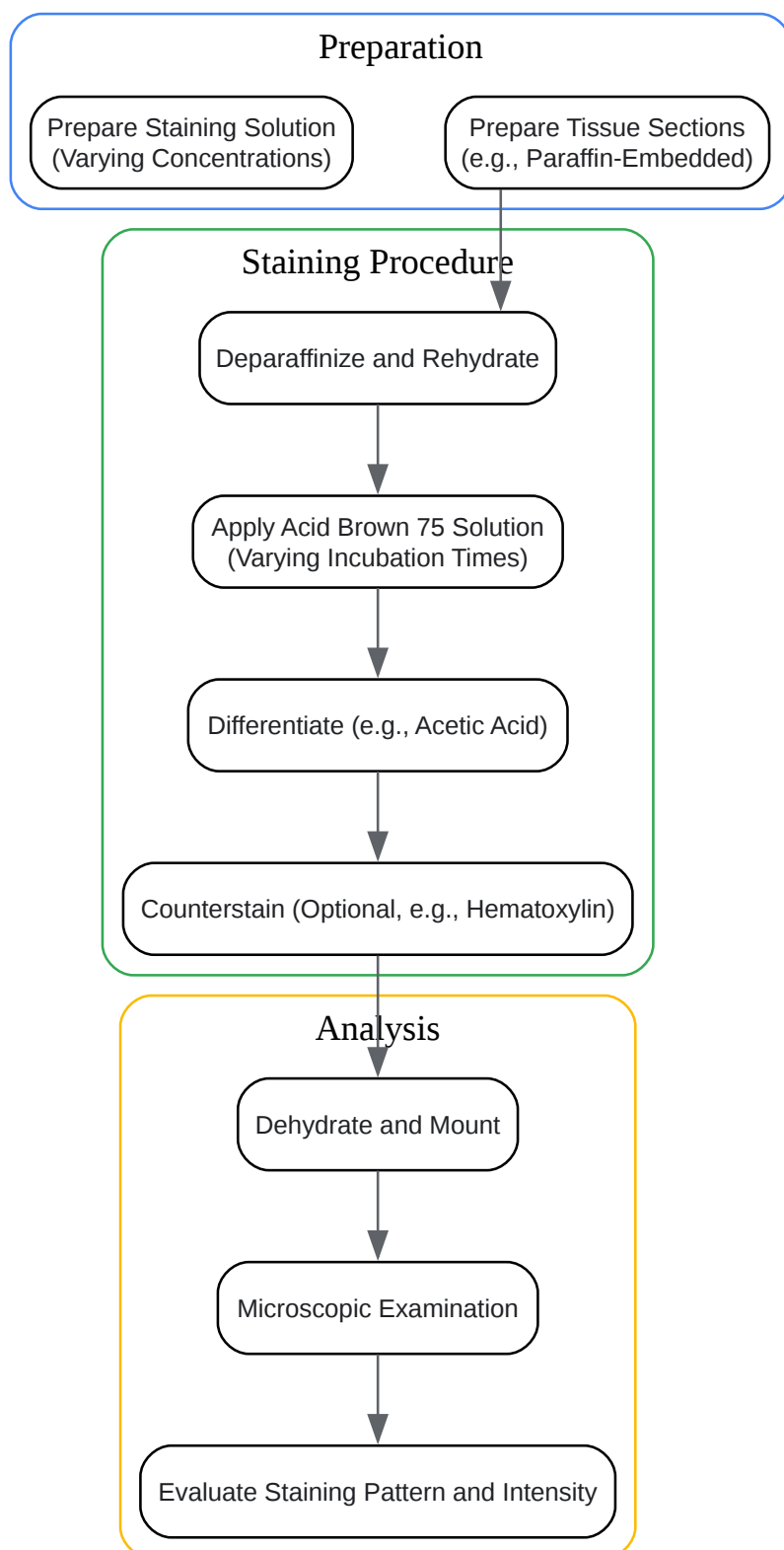
A summary of the key properties of **C.I. Acid Brown 75** is presented in Table 1. Understanding these characteristics is essential when considering its potential as a biological stain.

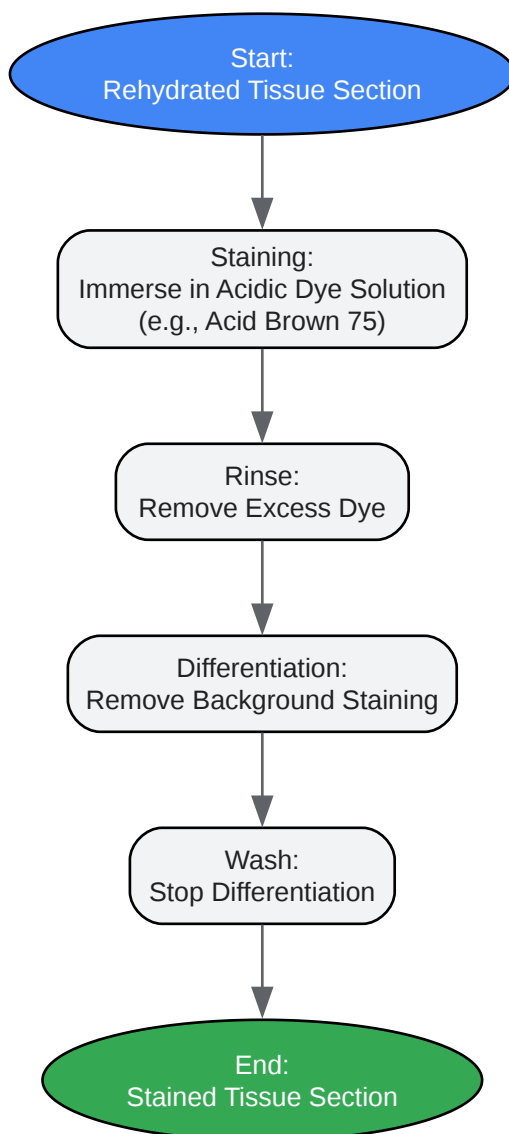
Property	Value	Reference
C.I. Name	Acid Brown 75	[3]
C.I. Number	34905	[3]
CAS Number	8011-86-7	[4]
Molecular Formula	$C_{28}H_{15}N_9Na_2O_{16}S_2$	[1]
Molecular Weight	843.58 g/mol	[1]
Appearance	Dark red-brown powder	[4]
Solubility	Water-soluble	[4]

Principle of Staining (Hypothetical)

As an acidic dye, **C.I. Acid Brown 75** carries a negative charge. In a biological context, acidic dyes typically bind to cationic (positively charged) components of cells and tissues, such as proteins in the cytoplasm and connective tissue fibers (e.g., collagen). The staining mechanism is primarily based on electrostatic interactions between the anionic dye molecules and the protonated amino groups of proteins at an acidic pH.

The logical workflow for evaluating a novel acidic dye like **C.I. Acid Brown 75** for histological staining is outlined below.





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